

A Guide to the Safe Disposal of Z-VA-DL-D-FMK

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Compound of Interest

Compound Name: Z-VA-DL-D-FMK

Cat. No.: B1352602

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant work environment. This guide provides a detailed protocol for the disposal of **Z-VA-DL-D-FMK**, a caspase inhibitor, aligning with standard laboratory safety practices.

While specific safety data sheets (SDS) for **Z-VA-DL-D-FMK** are not readily available, information for the closely related and widely used pan-caspase inhibitor, Z-VAD-FMK, suggests it is not classified as a hazardous substance under OSHA and WHMIS regulations.^[1]^[2] An older material safety data sheet for Z-VAD-FMK also indicates no special measures are required for handling or disposal.^[2] However, it is best practice to treat all laboratory chemicals with care and to follow a structured disposal protocol.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to wear appropriate Personal Protective Equipment (PPE). This ensures personal safety and prevents accidental exposure.

Recommended PPE:

- Chemical-resistant gloves (e.g., nitrile)^[3]
- Safety glasses or goggles
- A flame-resistant lab coat^[3]
- Closed-toe shoes

In the event of accidental exposure, consult the first-aid measures outlined in the general safety protocols of your institution and seek medical attention if necessary.[4]

Step-by-Step Disposal Protocol

The proper disposal of laboratory chemicals is a systematic process designed to ensure safety and regulatory compliance at every stage.

Step 1: Waste Identification and Segregation

Properly identifying and segregating chemical waste is the foundational step in preventing hazardous reactions.[3]

- Do not mix with other waste streams: Keep **Z-VA-DL-D-FMK** waste separate from other chemical waste to avoid unforeseen reactions. For instance, acids should always be stored separately from bases.[5][6]
- Solid Waste: Collect solid **Z-VA-DL-D-FMK** waste in a clearly labeled, compatible container.
- Liquid Waste: If **Z-VA-DL-D-FMK** is in a solution (e.g., dissolved in DMSO), collect it in a dedicated, leak-proof, and clearly labeled hazardous waste container.[3] Note that solutions of Z-VAD-FMK in DMSO may be stored at -20°C for up to a week.[7]

Step 2: Waste Accumulation and Storage

Hazardous waste must be stored safely in a designated Satellite Accumulation Area (SAA) within the laboratory.[3][6]

- Container Requirements: Ensure waste containers are in good condition, with no leaks or cracks, and are kept closed except when adding waste.[8]
- Labeling: All waste containers must be affixed with a completed hazardous waste label that includes the full chemical name (no abbreviations) and the date accumulation started.[3][8]

Step 3: Decontamination of Empty Containers

Empty containers that once held **Z-VA-DL-D-FMK** must be decontaminated before disposal.

- Triple Rinsing: Rinse the empty container three times with a suitable solvent capable of dissolving the chemical residue.[\[3\]](#)
- Rinsate Collection: The first rinsate should be collected and disposed of as chemical waste. [\[3\]](#)[\[8\]](#) Subsequent rinses with water can typically be disposed of down the drain, but always verify your local regulations.
- Drying: Allow the rinsed container to air dry completely before disposing of it as regular trash. [\[3\]](#)

Step 4: Final Disposal

The ultimate disposal of chemical waste must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[3\]](#)

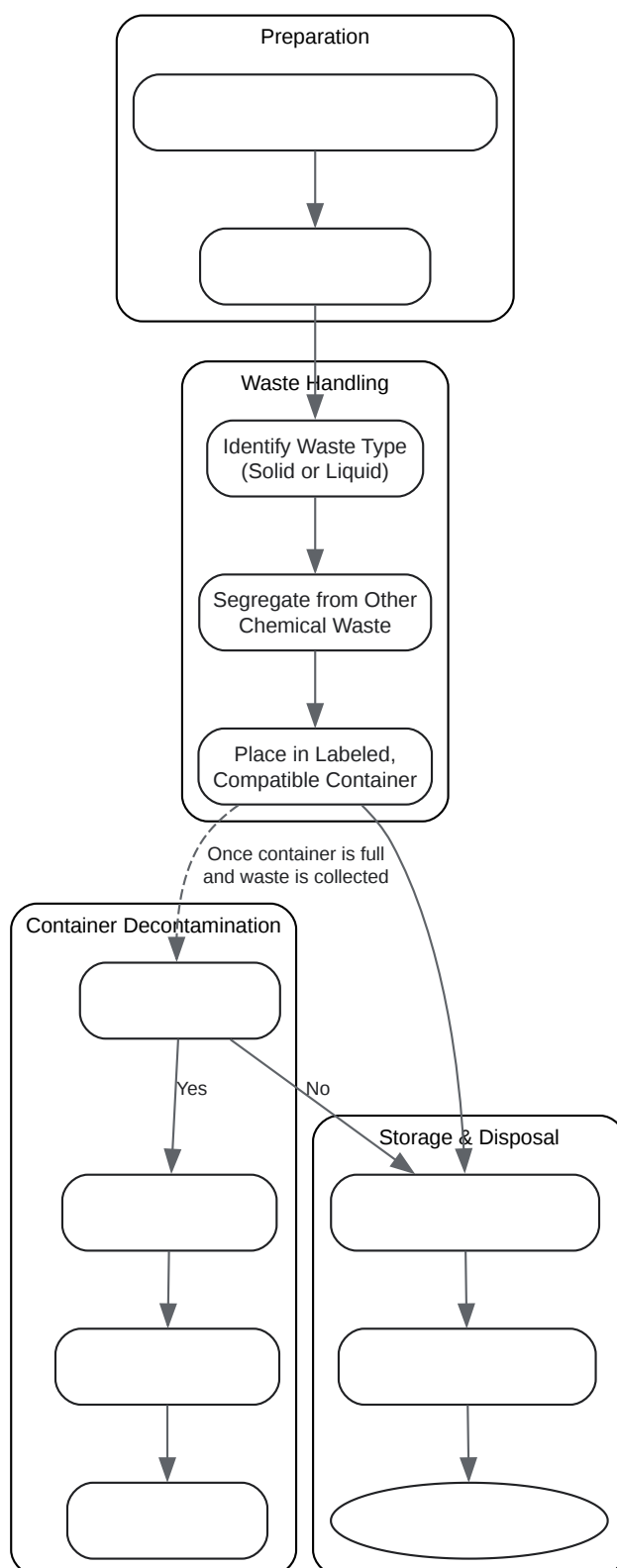
- Schedule a Pickup: Contact your EHS office to arrange for a waste pickup when your containers are nearing capacity.

Key Chemical Information (for the related compound Z-VAD-FMK)

Property	Value	Source
Molecular Formula	C22H30FN3O7	[1] [9]
Molecular Weight	467.49 g/mol	[1]
Appearance	White solid	
Solubility	DMSO (5 mg/ml)	[9]
Storage Temperature	-20°C	[7]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of Z-VA-DL-D-FMK.



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Z-VA-DL-D-FMK Disposal Workflow

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References

- 1. Z-VAD-FMK | CAS 187389-52-2 | Pan-specific caspase inhibitor | StressMarq Biosciences Inc. [stressmarq.com]
- 2. pufei.com [pufei.com]
- 3. benchchem.com [benchchem.com]
- 4. acewaste.com.au [acewaste.com.au]
- 5. somatco.com [somatco.com]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 7. Z-VAD-FMK | 187389-52-2 [chemicalbook.com]
- 8. campusafety.lehigh.edu [campussafety.lehigh.edu]
- 9. caymanchem.com [caymanchem.com]
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